

# Thermodynamic Properties of 3-Nonyne: A Technical Guide

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## Compound of Interest

Compound Name: 3-Nonyne

Cat. No.: B165639

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core thermodynamic properties of **3-Nonyne** (CAS 20184-89-8). The information presented herein is compiled from critically evaluated data, primarily from the National Institute of Standards and Technology (NIST) and the Thermodynamics Research Center (TRC). This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who require accurate thermodynamic data for modeling, process design, and safety assessments.

## Core Thermodynamic Data

The following tables summarize the key thermodynamic properties of **3-Nonyne** in its liquid and ideal gas phases. These values are essential for understanding the behavior of **3-Nonyne** under various conditions.

### Table 1: Enthalpy, Entropy, and Heat Capacity

Property	Value	Units	Phase	Reference
Standard Molar Enthalpy of Formation ( $\Delta_f H^\circ_{\text{gas}}$ )	42.0 $\pm$ 2.5	kJ/mol	Ideal Gas	[1]
Standard Molar Entropy ( $S^\circ$ )	468.93	J/mol·K	Ideal Gas (298.15 K, 1 bar)	[2]
Molar Heat Capacity at Constant Pressure ( $C_p$ )	194.23	J/mol·K	Ideal Gas (298.15 K, 1 bar)	[2]
Molar Heat Capacity at Saturation Pressure ( $C_{\text{sat}}$ )	225.8	J/mol·K	Liquid (298.15 K)	[2]
Enthalpy of Vaporization ( $\Delta_{\text{vap}} H$ )	46.9	kJ/mol	at 298.15 K	[2]

**Table 2: Phase Transition Properties**

Property	Value	Units	Reference
Normal Boiling Point	424.9 K	K	[2]
Critical Temperature ( $T_c$ )	605 K	K	[2]
Critical Pressure ( $P_c$ )	2.8 MPa	MPa	[2]
Critical Density ( $\rho_c$ )	230 kg/m <sup>3</sup>	kg/m <sup>3</sup>	[2]

**Table 3: Vapor Pressure**

Temperature (K)	Pressure (kPa)
298.15	0.835
320	2.23
340	5.09
360	10.5
380	20.0
400	35.5
424.9	101.3 (Normal Boiling Point)

Data extrapolated from NIST/TRC Web Thermo Tables.[\[2\]](#)

## Table 4: Liquid and Gas Properties

Property	Temperature (K)	Value	Units	Phase	Reference
Density	298.15	754.1 kg/m <sup>3</sup>	kg/m <sup>3</sup>	Liquid	<a href="#">[2]</a>
Viscosity	298.15	0.00052 Pa·s	Pa·s	Liquid	<a href="#">[2]</a>
Thermal Conductivity	298.15	0.12 W/(m·K)	W/(m·K)	Liquid	<a href="#">[2]</a>
Thermal Conductivity	430	0.016 W/(m·K)	W/(m·K)	Gas	<a href="#">[2]</a>

## Experimental Protocols

The thermodynamic data presented in this guide are derived from various experimental techniques. The following sections provide an overview of the methodologies commonly employed for the determination of key thermodynamic properties of organic compounds like **3-Nonyne**.

## Determination of Enthalpy of Formation

The standard enthalpy of formation of **3-Nonyne** was determined by Rogers, Dagdagan, and Allinger (1979) through the measurement of its enthalpy of hydrogenation.<sup>[1][3]</sup>

Experimental Workflow: Enthalpy of Formation from Hydrogenation

Caption: Workflow for determining the gas-phase enthalpy of formation of **3-Nonyne**.

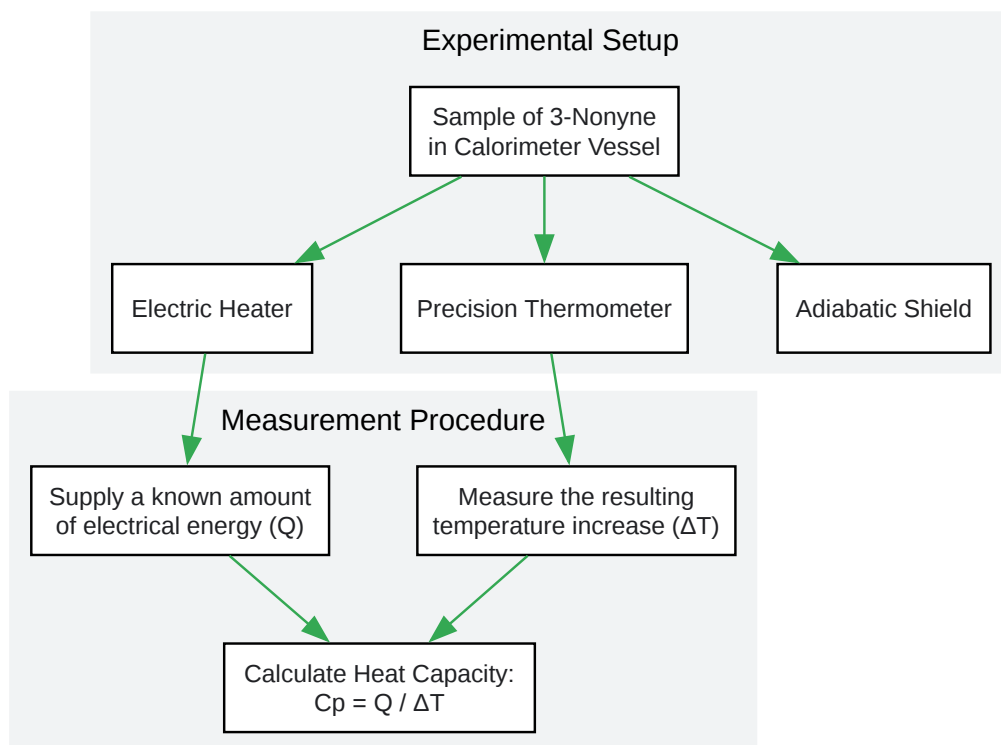
The experimental procedure involves the catalytic hydrogenation of **3-Nonyne** to n-Nonane in a solution calorimeter. The heat evolved during this reaction is measured directly. By applying Hess's Law, the enthalpy of formation of liquid **3-Nonyne** can be calculated using the known enthalpy of formation of the product, n-Nonane. The gas-phase enthalpy of formation is then derived by correcting for the enthalpy of vaporization of **3-Nonyne**.

## Heat Capacity Measurement

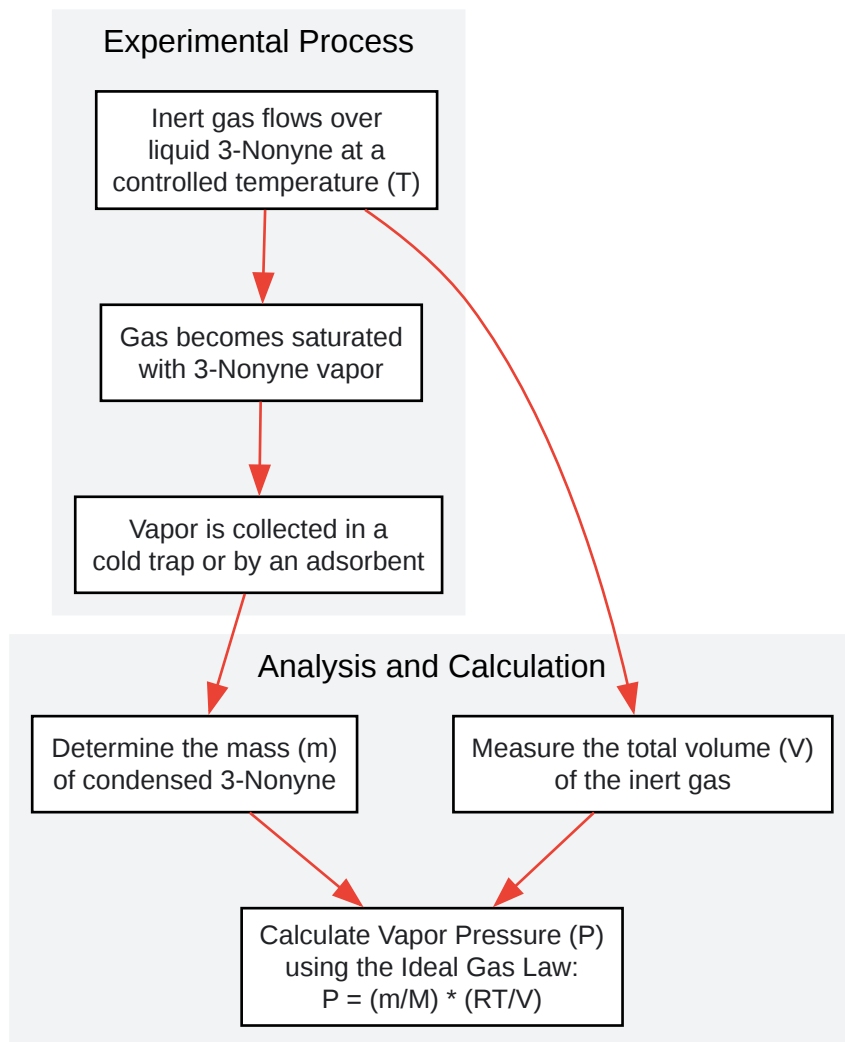
The heat capacity of organic liquids is typically measured using adiabatic calorimetry.

Experimental Workflow: Adiabatic Calorimetry for Heat Capacity

## Adiabatic Calorimetry for Liquid Heat Capacity



## Principle of the Transpiration Method



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- To cite this document: BenchChem. [Thermodynamic Properties of 3-Nonyne: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165639#thermodynamic-properties-of-3-nonyne]

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